

# Physical and chemical properties of Ethyl 4-bromophenylacetate

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## Compound of Interest

Compound Name: *Ethyl 4-bromophenylacetate*

Cat. No.: *B048488*

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## An In-depth Technical Guide to Ethyl 4-bromophenylacetate

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 4-bromophenylacetate**, tailored for researchers, scientists, and professionals in drug development. This document consolidates key data, experimental protocols, and visualizations to facilitate its use as a versatile building block in organic synthesis.

## Chemical Identity

Identifier	Value
IUPAC Name	ethyl 2-(4-bromophenyl)acetate <a href="#">[1]</a>
Synonyms	4-Bromophenylacetic Acid Ethyl Ester, Ethyl p-bromophenylacetate, Ethyl 4-bromobenzeneacetate <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	14062-25-0 <a href="#">[1]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub> <a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	243.10 g/mol <a href="#">[4]</a> <a href="#">[7]</a>
SMILES	CCOC(=O)CC1=CC=C(Br)C=C1 <a href="#">[1]</a>
InChI Key	ZFDCWHPNBWPPHG-UHFFFAOYSA-N <a href="#">[1]</a>

## Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl 4-bromophenylacetate** is presented below.

Property	Value	Reference
Appearance	Colorless to white or pale yellow solid or liquid[1][2][8]	Thermo Fisher Scientific, Fisher Scientific, Guidechem
Melting Point	28.0-34.0 °C[1]	Thermo Fisher Scientific
29-31 °C[8][9]	Fisher Scientific	
29-33 °C[5]	ChemicalBook, Sigma-Aldrich	
Boiling Point	88-90 °C at 0.35 mmHg[2][5]	ChemicalBook, Guidechem
144 °C at 11 mmHg[10]	Tokyo Chemical Industry Co., Ltd.	
Density	1.389 ± 0.06 g/cm <sup>3</sup> (Predicted)[5]	ChemicalBook
Flash Point	> 110 °C (> 230 °F)[8]	Fisher Scientific, Sigma-Aldrich
Solubility	Insoluble in water.[9] Soluble in other solvents, though specifics are not detailed.	Fisher Scientific
Refractive Index	1.535[2]	Guidechem
Vapor Pressure	0.00285 mmHg at 25°C[2]	Guidechem

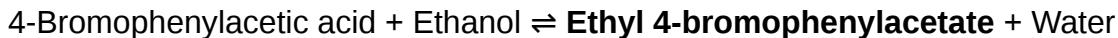
## Spectral Data

Spectrum Type	Data Highlights
<sup>1</sup> H NMR	Spectra are available, but peak assignments require further analysis from raw data sources. <a href="#">[11]</a>
<sup>13</sup> C NMR	Spectral data is available and can be accessed for detailed analysis. <a href="#">[7]</a> <a href="#">[12]</a>
Infrared (IR)	ATR-IR and FTIR spectra have been recorded. <a href="#">[7]</a>
Mass Spectrometry (MS)	GC-MS data is available, with major fragments observed at m/z 105, 169, and 171. <a href="#">[7]</a>

## Synthesis Protocol: Fischer Esterification

**Ethyl 4-bromophenylacetate** is commonly synthesized via the Fischer esterification of 4-bromophenylacetic acid with ethanol, using a strong acid catalyst.

Reaction:



Experimental Protocol:

- Materials:
  - 4-Bromophenylacetic acid
  - Ethanol (absolute)
  - Concentrated Sulfuric Acid
  - Diethyl ether
  - Saturated sodium bicarbonate solution
  - Brine (saturated NaCl solution)

- Anhydrous sodium sulfate
- Procedure:
  - Suspend 4-bromophenylacetic acid (1 equivalent) in ethanol (approximately 1 mL per mmol of acid).[5][6]
  - Slowly add concentrated sulfuric acid (catalytic amount, e.g., 0.04 equivalents) to the suspension.[5][6]
  - Heat the reaction mixture to reflux and maintain for 15-24 hours.[5][6] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
  - Upon completion, allow the mixture to cool to room temperature.
  - Concentrate the mixture under reduced pressure to remove the excess ethanol.[5][6]
  - Dilute the residue with diethyl ether and wash with a saturated sodium bicarbonate solution to neutralize any unreacted acid and the catalyst.[5][6]
  - Separate the organic layer and wash it sequentially with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.[5][6]
  - The product, **Ethyl 4-bromophenylacetate**, can be further purified by vacuum distillation.

Yield: High yields, often in the range of 97-99%, have been reported for this reaction.[5][6]

## Reactivity and Applications

**Ethyl 4-bromophenylacetate** is a valuable intermediate in organic synthesis, primarily due to its two reactive sites: the ester group and the aryl bromide.

- Ester Group: The ester can be hydrolyzed to the corresponding carboxylic acid or can be modified through various esterification and amidation reactions.

- **Aryl Bromide:** The bromine atom on the phenyl ring is amenable to a wide range of cross-coupling reactions, such as Suzuki and Heck couplings, allowing for the introduction of diverse substituents and the construction of more complex molecules.[\[2\]](#) It can also undergo nucleophilic aromatic substitution reactions.

This dual reactivity makes it a key building block in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.[\[2\]](#)[\[13\]](#) For instance, it is used in the preparation of selective lysophosphatidic acid (LPA) receptor-1 antagonists.[\[5\]](#)

## Safety and Handling

### Hazard Identification:

- Harmful if swallowed.[\[7\]](#)[\[8\]](#)
- Causes serious eye irritation.[\[7\]](#)[\[8\]](#)
- May cause skin and respiratory irritation.[\[4\]](#)[\[7\]](#)

### Stability and Reactivity:

- Stable under normal conditions.[\[8\]](#)[\[9\]](#)
- Incompatible with strong oxidizing agents.[\[8\]](#)[\[9\]](#)
- Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen halides.[\[8\]](#)[\[9\]](#)

### Handling Recommendations:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[8\]](#)
- Handle in a well-ventilated area or under a chemical fume hood.[\[14\]](#)
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Store in a cool, dry place in a tightly sealed container.[\[5\]](#)

## Visualizations

The following diagrams illustrate the synthesis workflow and the logical relationship of its applications.



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